

Application Notes: High-Resolution Mass Spectrometry of (3R)-3-Isopropenyl-6-oxoheptanoyl-CoA

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Compound of Interest

Compound Name: (3R)-3-Isopropenyl-6-oxoheptanoyl-CoA

Cat. No.: B1242577

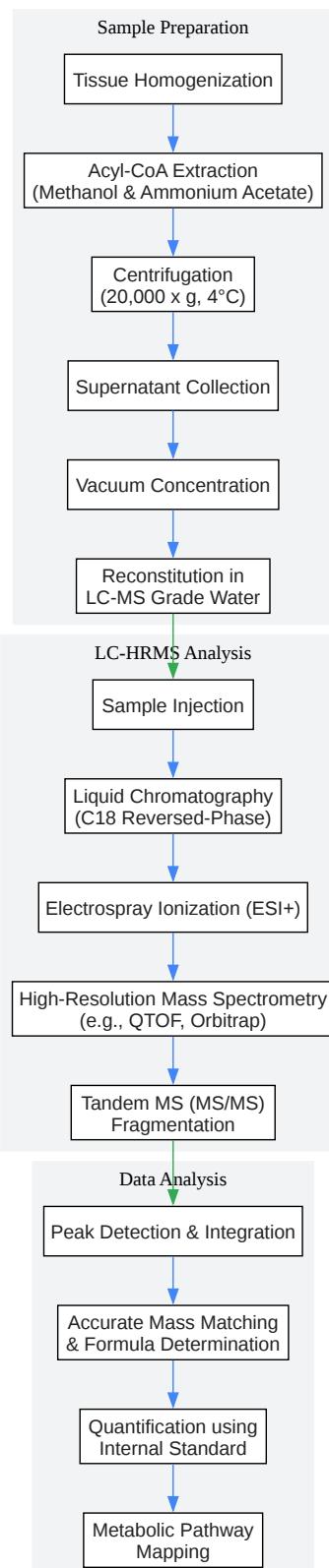
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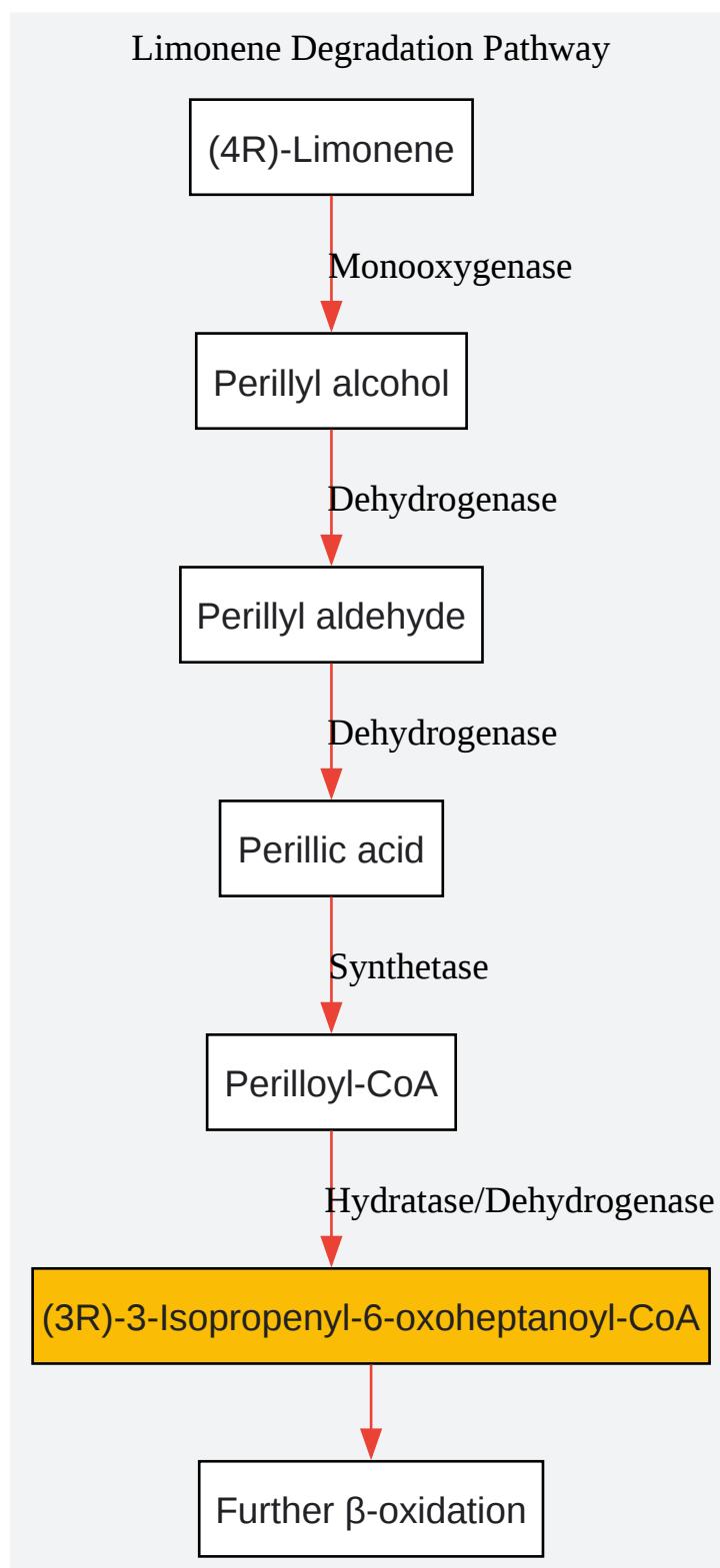
Introduction

(3R)-3-Isopropenyl-6-oxoheptanoyl-CoA is a branched-chain, monounsaturated oxo-fatty acyl-CoA. Acyl-Coenzyme A (acyl-CoA) thioesters are pivotal intermediates in numerous metabolic pathways, including fatty acid metabolism and the Krebs cycle.^[1] They function as acyl group carriers and are integral to biosynthetic reactions and protein post-translational modifications.^[1] The precise identification and quantification of specific acyl-CoA species such as (3R)-3-Isopropenyl-6-oxoheptanoyl-CoA are crucial for understanding metabolic regulation and dysfunction in various disease states.^[1] High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) provides the requisite sensitivity and selectivity for analyzing these low-abundance, complex molecules.^{[1][2][3]} This document offers a detailed protocol for the analysis of (3R)-3-Isopropenyl-6-oxoheptanoyl-CoA using LC-HRMS, covering sample preparation, chromatographic separation, mass spectrometric detection, and data analysis. While the biological significance of (3R)-3-Isopropenyl-6-oxoheptanoyl-CoA is not yet extensively defined, its structure suggests a potential role in branched-chain amino acid or fatty acid metabolism.^[1] This analytical method can aid in elucidating its metabolic pathways and biological functions.^[1] It has been identified as an intermediate in the microbial degradation of the monoterpene (4R)-limonene.^[4]

Experimental Workflow

The overall experimental workflow for the analysis of **(3R)-3-Isopropenyl-6-oxoheptanoyl-CoA** is depicted below. This process begins with sample extraction from biological matrices, followed by chromatographic separation and detection using high-resolution mass spectrometry.





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